

Personal protective equipment for handling 1-Hydroxycyclohexanecarboxylic acid

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Compound of Interest

Compound Name: 1-Hydroxycyclohexanecarboxylic acid

Cat. No.: B072880

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Essential Safety and Handling Guide for 1-Hydroxycyclohexanecarboxylic Acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Hydroxycyclohexanecarboxylic acid**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Safety and Hazard Information

1-Hydroxycyclohexanecarboxylic acid is a solid organic compound that can cause skin and serious eye irritation.^{[1][2][3][4]} It may also cause respiratory irritation.^{[1][3][4]} Ingestion of this chemical is harmful.^{[1][4]}

Hazard Category	Classification
Acute Toxicity, Oral	Category 4
Skin Irritation	Category 2
Serious Eye Irritation	Category 2 / 2A
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory irritation)

Personal Protective Equipment (PPE)

To ensure personal safety while handling **1-Hydroxycyclohexanecarboxylic acid**, the following personal protective equipment is mandatory.

Protection Type	Specification	Rationale
Eye Protection	Tightly fitting safety goggles or a face shield. [1] [2]	To prevent eye contact which can cause serious irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). [1] [2] [5]	To avoid skin contact which causes irritation.
Skin and Body Protection	Laboratory coat and appropriate protective clothing. [1] [2] [5]	To prevent skin exposure.
Respiratory Protection	Use a dust mask or respirator when dust is generated. [2] [3]	To avoid respiratory tract irritation. [1] [3]

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following procedural steps is crucial for the safe handling of **1-Hydroxycyclohexanecarboxylic acid**.

- Preparation:
 - Ensure the work area is well-ventilated, preferably within a chemical fume hood.[\[1\]](#)[\[5\]](#)
 - Confirm that an eyewash station and safety shower are readily accessible.[\[5\]](#)
 - Don all required Personal Protective Equipment (PPE) before handling the chemical.[\[1\]](#)[\[5\]](#)
- Handling:
 - Avoid generating dust when weighing or transferring the solid.[\[1\]](#)[\[3\]](#)
 - Use non-sparking tools to prevent ignition sources.[\[1\]](#)

- Avoid contact with skin and eyes.[1][5]
- Do not eat, drink, or smoke in the handling area.[1][5]
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][2][5]
 - Keep away from incompatible materials such as oxidizing agents.[2]

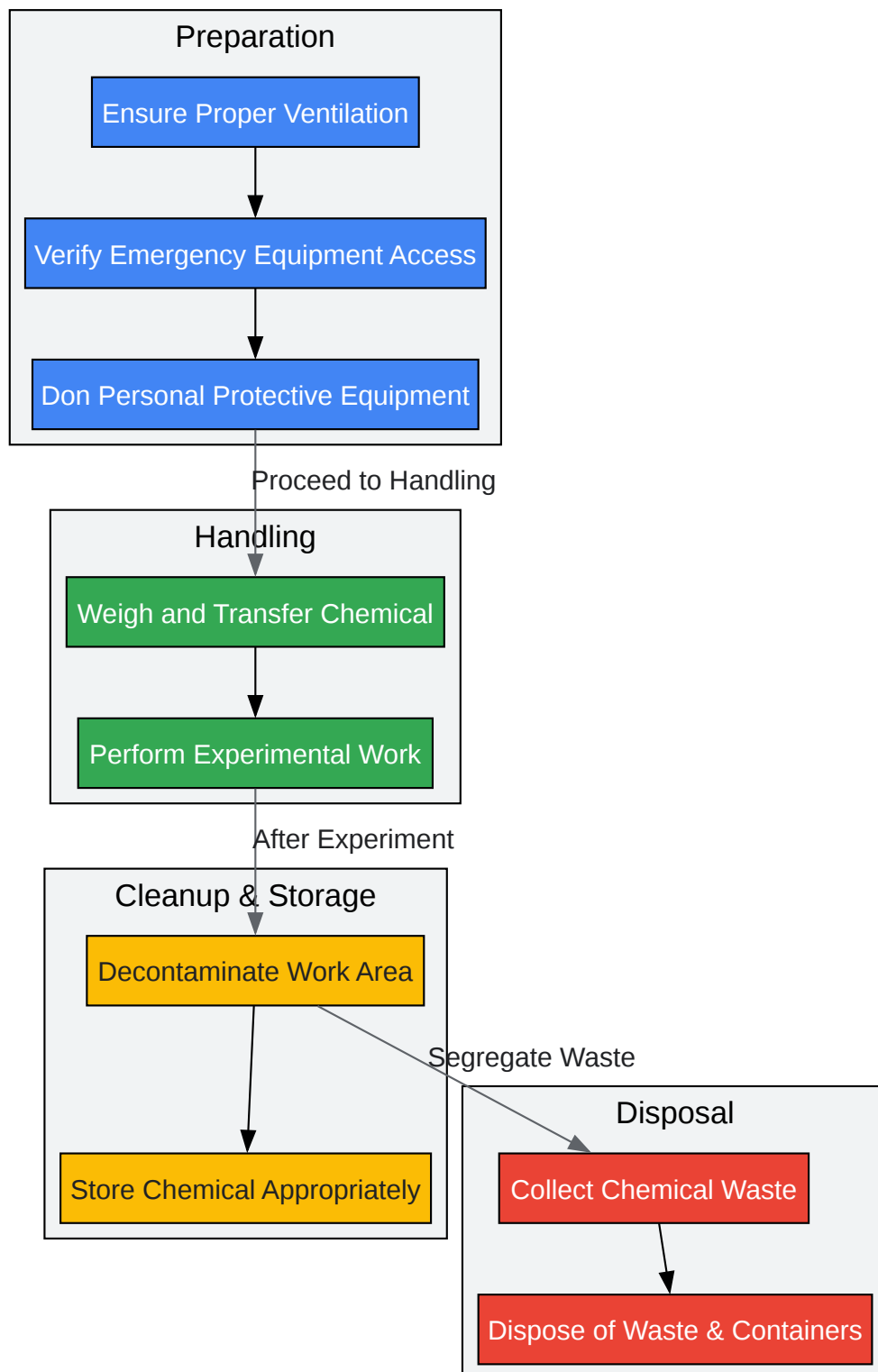
Disposal Plan

Proper disposal of **1-Hydroxycyclohexanecarboxylic acid** and its containers is critical to prevent environmental contamination and ensure safety.

- Waste Collection:
 - Collect waste material in a suitable, labeled, and closed container.[1]
- Disposal Method:
 - Dispose of the chemical waste in accordance with federal, state, and local regulations.[2][5]
 - It may be possible to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2]
- Container Disposal:
 - Do not reuse empty containers.[5]
 - Dispose of contaminated packaging as unused product.[5]

Experimental Workflow

Handling Workflow for 1-Hydroxycyclohexanecarboxylic Acid



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Caption: Procedural workflow for handling **1-Hydroxycyclohexanecarboxylic acid**.

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